

# Application Notes and Protocols for MRZ 2-514 in In Vitro Studies

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## Compound of Interest

Compound Name: MRZ 2-514

Cat. No.: B15620880

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**MRZ 2-514** is a potent and selective antagonist of the strychnine-insensitive glycine binding site of the N-methyl-D-aspartate (NMDA) receptor.[1][2][3][4] As a non-competitive antagonist, its inhibitory effect can be surmounted by increasing concentrations of the co-agonist glycine. [5] This document provides detailed protocols for the in vitro characterization of **MRZ 2-514**, including its binding affinity, functional antagonism, and effects on neuronal cell viability.

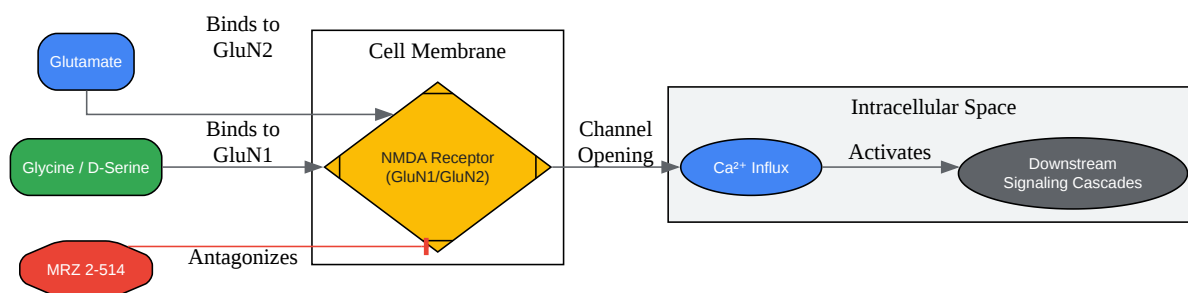
## Data Presentation

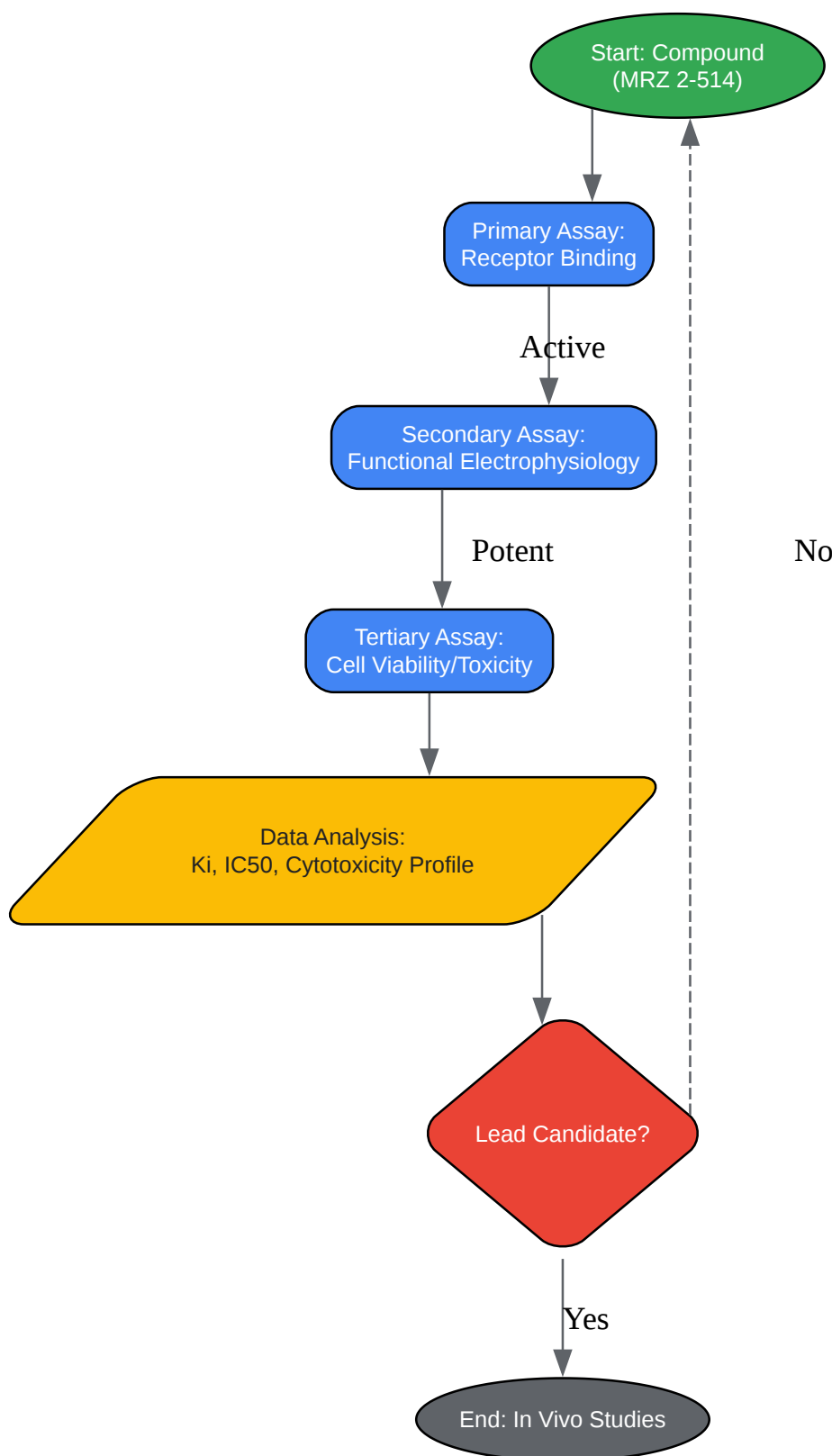
Table 1: Quantitative In Vitro Data for **MRZ 2-514**

Parameter	Value	Assay Conditions	Source
Ki	33 $\mu$ M	[3H]MDL-105,519 displacement binding assay in rat cortical membranes.	[1][3][4][6]
IC50 (NMDA-induced currents)	0.14 - 13.8 $\mu$ M	Whole-cell patch-clamp on cultured hippocampal neurons; NMDA (200 $\mu$ M), glycine (1 $\mu$ M).	[5]
IC50 (AMPA-induced currents)	72.7 $\mu$ M	Whole-cell patch-clamp on cultured hippocampal neurons.	[2]

## Signaling Pathway

The NMDA receptor is a ligand-gated ion channel that plays a crucial role in synaptic plasticity and neurotransmission. Its activation requires the binding of both glutamate and a co-agonist, typically glycine or D-serine. Upon activation, the channel opens, allowing the influx of Ca<sup>2+</sup> and Na<sup>+</sup> and the efflux of K<sup>+</sup>. This influx of calcium is a critical second messenger, activating a cascade of downstream signaling pathways. **MRZ 2-514** acts by blocking the glycine binding site, thereby preventing the conformational change required for channel opening, even in the presence of glutamate.





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## References

- 1. researchgate.net [researchgate.net]
- 2. MRZ 2-514 | NMDAR | TargetMol [targetmol.com]
- 3. adooq.com [adooq.com]
- 4. NMDAR (Inhibitors Agonists Modulators Antagonists) | TargetMol [targetmol.com]
- 5. researchgate.net [researchgate.net]
- 6. file.medchemexpress.com [file.medchemexpress.com]
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